

Essential Guide to the Proper Disposal of 2,6-Dibromo-3-hydroxypyridine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2,6-Dibromo-3-hydroxypyridine**

Cat. No.: **B188541**

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents is paramount. This guide provides detailed procedures for the proper disposal of **2,6-Dibromo-3-hydroxypyridine** (CAS No. 6602-33-1), ensuring the safety of laboratory personnel and the protection of our environment. The following procedures are based on general guidelines for halogenated organic compounds and safety data for structurally similar chemicals, in the absence of a specific Safety Data Sheet for this compound.

Compound Identification and Properties

A clear understanding of the compound's properties is the first step toward safe handling and disposal.

Property	Value	Reference
CAS Number	6602-33-1	[1] [2]
Molecular Formula	C5H3Br2NO	[1] [2]
Molecular Weight	252.89 g/mol	[1] [2]
Appearance	White to light yellow powder/crystal	[1]
Melting Point	164 - 168 °C	[1]
Purity	≥ 97%	[1] [2]

Disposal Protocols

The disposal of **2,6-Dibromo-3-hydroxypyridine** must be handled as hazardous waste, with specific protocols for both small and large quantities. As a brominated organic compound, it falls under the category of halogenated organic waste.[\[3\]](#)

Personal Protective Equipment (PPE)

Before beginning any disposal procedure, ensure the following PPE is worn:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A lab coat and closed-toe shoes are mandatory.
- Respiratory Protection: If there is a risk of dust formation, a NIOSH-approved respirator should be used.[\[4\]](#)[\[5\]](#)

Step-by-Step Disposal Procedure for Small Quantities (e.g., residual amounts in containers):

- Container Rinsing:
 - Triple rinse the empty container with a suitable solvent (e.g., acetone, ethanol, or methanol).
 - The rinseate must be collected and treated as hazardous waste.[\[6\]](#)
 - Do not discharge the rinseate down the drain.[\[7\]](#)[\[8\]](#)
- Rinseate Collection:
 - Collect all rinseate in a designated, properly labeled hazardous waste container for halogenated organic solvents.[\[3\]](#)[\[9\]](#)[\[10\]](#)
- Container Disposal:

- Once triple-rinsed, the container can be disposed of as regular laboratory glass or plastic waste, after defacing the original label.[6]

Step-by-Step Disposal Procedure for Large Quantities (e.g., expired or unused product):

- Waste Segregation:
 - 2,6-Dibromo-3-hydroxypyridine** waste must be segregated from non-halogenated organic waste, acids, bases, and other reactive chemicals.[3][6][9][11]
- Packaging and Labeling:
 - Place the solid waste in a clearly labeled, sealed, and compatible container.
 - The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: "**2,6-Dibromo-3-hydroxypyridine**."
 - The approximate quantity of the waste.
 - The date of accumulation.
 - The relevant hazard warnings (e.g., "Toxic," "Irritant").
- Storage:
 - Store the waste container in a designated satellite accumulation area.
 - The storage area should be cool, dry, and well-ventilated, away from incompatible materials.[4][8][12]
- Arranging for Pickup:
 - Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste. Follow all institutional and local regulations

for hazardous waste disposal.[\[9\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2,6-Dibromo-3-hydroxypyridine**.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. labproinc.com [labproinc.com]
- 3. bucknell.edu [bucknell.edu]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. vumc.org [vumc.org]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. fishersci.com [fishersci.com]
- 9. campusoperations.temple.edu [campusoperations.temple.edu]
- 10. benchchem.com [benchchem.com]
- 11. rtong.people.ust.hk [rtong.people.ust.hk]
- 12. WERCS Studio - Application Error [assets.thermofisher.com]
- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of 2,6-Dibromo-3-hydroxypyridine]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b188541#2-6-dibromo-3-hydroxypyridine-proper-disposal-procedures>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com